

# Technical Support Center: Trifloxystrobin

## Compatibility in Integrated Pest Management

**Author:** Smolecule Technical Support Team. **Date:** February 2026

### Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

Cat. No.: S545845

[Get Quote](#)

## Introduction to Trifloxystrobin

**Trifloxystrobin** is a synthetic **methoxyiminoacetate strobilurin fungicide** widely used in agricultural systems for controlling fungal pathogens across diverse crops. As a **Quinone Outside Inhibitor (QoI)** classified under **FRAC Group 11**, it operates by targeting the mitochondrial respiration pathway in fungal cells, making it a valuable tool in integrated pest management (IPM) programs. [1] [2] The compound exhibits **mesostemic activity** – it not only remains on leaf surfaces as a protectant but also penetrates the cuticle to provide curative and translaminar activity without moving systemically through the vascular system. [3] This unique combination of properties enables **trifloxystrobin** to offer both **preventative and curative action** against a broad spectrum of fungal pathogens while maintaining favorable environmental profiles when used according to label directions.

For researchers and product development professionals, understanding **trifloxystrobin's** complex properties is essential for designing effective IPM strategies. The compound controls key pathogens including **Alternaria species**, **powdery mildews**, **rusts**, **Septoria species**, and **Rhizoctonia solani** across crops ranging from cereals and fruits to vegetables and ornamentals. [1] [3] Its additional **physiological benefits** in plants – including greening effects, improved nitrogen utilization, and delayed senescence – contribute to yield enhancement beyond direct disease control. [2] [3] This technical support document provides comprehensive guidance on **trifloxystrobin's** proper use, compatibility considerations, and troubleshooting methodologies for research applications.

## Chemical Properties & Regulatory Profile

### Fundamental Chemical Characteristics

**Trifloxystrobin** possesses distinct chemical properties that influence its formulation, environmental behavior, and application efficacy. The compound exhibits **geometrical isomerism**, forming four distinct E/Z isomers due to the presence of two double bonds in its oxime ether side chain. The commercial formulation primarily contains the **EE-isomer**, which demonstrates the highest biological activity against fungal pathogens. However, upon exposure to environmental conditions such as sunlight, **trifloxystrobin** undergoes **photoisomerization**, converting into other isomers with significantly reduced fungicidal efficacy. [1] This property must be considered when designing application timing and intervals in research protocols.

Key physical and chemical properties include:

- **Molecular formula:** C<sub>20</sub>H<sub>19</sub>F<sub>3</sub>N<sub>2</sub>O<sub>4</sub>
- **Molecular mass:** 408.37 g/mol
- **Melting point:** 72.9°C
- **Water solubility:** 0.61 mg/L at 20°C (pH 7) – classified as low
- **Vapor pressure:** 3.4 × 10<sup>-3</sup> mPa at 25°C
- **Octanol-water partition coefficient (log P):** 4.5 at 25°C [1] [3]

The combination of **low aqueous solubility** and **high lipophilicity** explains **trifloxystrobin's** strong adsorption to the waxy cuticular layers of plants, contributing to its mesostemic activity and rainfastness shortly after application. These properties also limit its potential for groundwater leaching, though researchers should note its high toxicity to aquatic organisms in direct exposure scenarios. [1]

### Regulatory Status and Environmental Fate

**Trifloxystrobin** maintains **approved status** under EC Regulation 1107/2009 across most European Union member states, with current inclusion expiration dated 31/07/2033. [1] The compound is **not currently listed** as a candidate for substitution in the EU, indicating a favorable regulatory assessment of its risk-benefit profile when used according to label directions. Globally, **trifloxystrobin** sees use in major agricultural markets including the United States, Australia, Iran, and Morocco. [1]

Table: Environmental Fate and Ecotoxicological Profile of **Trifloxystrobin**

Parameter	Value	Implications for Research & Use
Soil DT <sub>50</sub>	Not persistent	Rapid degradation reduces residual environmental impact
Aqueous photolysis DT <sub>50</sub>	31.5 hours (pH 7, 25°C)	Moderate persistence in aquatic environments
Hydrolysis DT <sub>50</sub>	11.4 weeks (pH 7)	Relatively stable in neutral water
Fish LC <sub>50</sub> (96h)	0.015 mg/L (rainbow trout)	<b>Highly toxic</b> to aquatic organisms
Daphnia LC <sub>50</sub> (48h)	0.016 mg/L	<b>Highly toxic</b> to aquatic invertebrates
Earthworm LC <sub>50</sub> (14d)	>1000 mg/kg soil	Low toxicity to soil organisms
Bee LD <sub>50</sub> (oral)	>200 µg/bee	Low risk to honeybees at field rates
Bird LD <sub>50</sub> (oral)	>2000 mg/kg (bobwhite quail)	Low acute toxicity to birds

[1] [3]

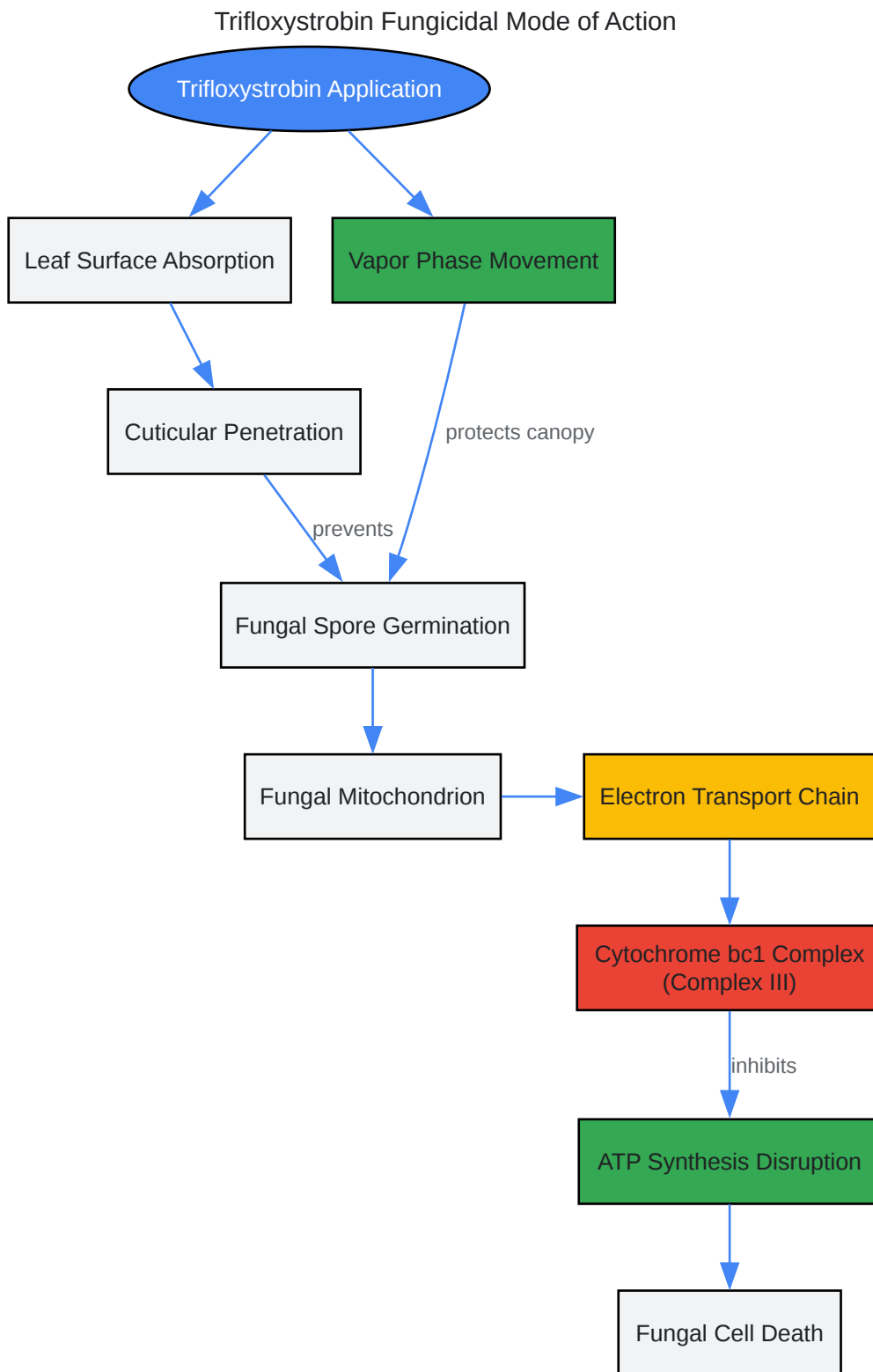
From an environmental fate perspective, **trifloxystrobin** exhibits **low persistence** in soil and water systems, with rapid dissipation reducing long-term accumulation concerns. [1] However, researchers must implement strict containment measures for runoff and spray drift mitigation due to its **high toxicity** to fish and aquatic invertebrates, where acute ecotoxicity values fall below 0.1 mg/L. [1] The compound demonstrates low risk to honeybees, earthworms, and birds when used as directed, supporting its compatibility with IPM programs that conserve beneficial organisms.

## Mode of Action & Efficacy Profile

## Biochemical Targeting and Fungicidal Activity

**Trifloxystrobin** operates as a **respiratory inhibitor** in fungal cells, specifically binding to the **cytochrome bc1 complex** (Complex III) in the mitochondrial electron transport chain. [2] [4] This binding action **blocks electron transfer** at the quinol oxidation site (Qo site), disrupting the energy production pathway essential for fungal cell survival. The inhibition of adenosine triphosphate (ATP) synthesis prevents fungal spores from germinating and developing, leading to cellular energy depletion and eventual fungal death. [4] This mode of action categorizes **trifloxystrobin** as a **QoI fungicide** (Quinone Outside Inhibitor) under FRAC Group 11, characterized by a high risk of resistance development without proper management strategies. [2]

The fungicidal activity of **trifloxystrobin** manifests primarily as **preventative action** by inhibiting spore germination on plant surfaces, though it also exhibits **curative properties** during early infection stages. [2] Its mesostemic characteristics – strong cuticular adsorption with limited penetration – create a protective barrier that prevents fungal establishment while providing some suppression of established infections. Unlike fully systemic fungicides, **trifloxystrobin** does not translocate through the vascular system, but rather moves locally through tissues and exhibits **vapor phase activity** that redistributes the compound within the crop canopy. [3]



[Click to download full resolution via product page](#)

Visualization: Biochemical pathway of **trifloxystrobin**'s fungicidal activity showing mitochondrial targeting and dual mobility patterns.

## Plant Health Benefits and Disease Control Spectrum

Beyond direct fungicidal activity, **trifloxystrobin** induces **physiological enhancements** in treated plants that contribute to overall crop health and productivity. These include **inhibition of ethylene production**, which slows senescence processes and maintains chlorophyll production – manifesting as the characteristic "greening effect" observed in treated cereals. [2] Additionally, the compound promotes **improved nitrogen metabolism** and utilization, allowing plants to maintain protein levels at higher yields while enhancing water use efficiency through reduced transpiration. [3] Some studies also indicate **strengthened cell walls** through lignification, contributing to improved standability in cereal crops.

**Trifloxystrobin** demonstrates efficacy against a **broad spectrum** of fungal pathogens across multiple classes, including ascomycetes, basidiomycetes, deuteromycetes, and oomycetes. [3] Its activity is particularly pronounced during early infection cycles, making timing critical for optimal performance.

Table: Efficacy Spectrum and Application Guidelines for **Trifloxystrobin**

Target Pathogen/Disease	Crop Examples	Application Rate	Efficacy Rating
Powdery mildew	Apples, cucurbits, grapes	6.25-12.5 g ai/hL	High
Rusts	Cereals, peanuts, turf	70-187.5 g ai/ha	Moderate to High
Septoria tritici	Wheat	125-187.5 g ai/ha	High (superior to other strobilurins)
Rhynchosporium secalis	Barley	125-187.5 g ai/ha	High (superior to other strobilurins)
Alternaria spp.	Potatoes, vegetables	104-140 g ai/ha	Moderate to High

Target Pathogen/Disease	Crop Examples	Application Rate	Efficacy Rating
Botrytis & Blights	Various fruits, vegetables	Crop-specific rates	Moderate (suppression)
Yellow & Brown Rust	Wheat	125-187.5 g ai/ha	Moderate (inferior to azoxystrobin)

[1] [3]

Research comparisons indicate **trifloxystrobin** often provides **superior control** of certain pathogens like *Septoria tritici* in wheat and *Rhynchosporium secalis* in barley compared to other strobilurins, though it may show **reduced efficacy** against other diseases such as yellow and brown rust in wheat compared to azoxystrobin. [3] This highlights the importance of pathogen-specific selection in research protocols rather than assuming class-wide consistency among strobilurin fungicides.

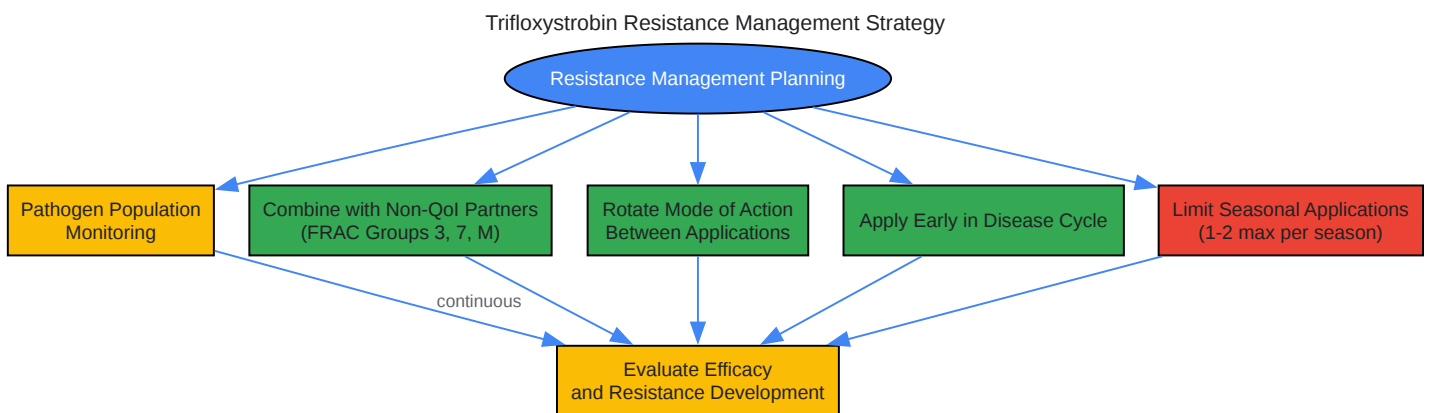
## IPM Integration & Resistance Management

### Resistance Management Strategies

The **high resistance risk** associated with QoI fungicides like **trifloxystrobin** necessitates careful resistance management planning in research and development programs. [2] Target-site mutations, particularly the G143A substitution in the cytochrome b gene, can confer complete resistance to all Group 11 fungicides, rendering them ineffective against resistant pathogen populations. To mitigate this risk, researchers should implement several key strategies:

- **Mixture with partners:** Always combine **trifloxystrobin** with fungicides from different FRAC groups, particularly those with **multi-site activity** (e.g., chlorothalonil, mancozeb) or **different single-site actions** (e.g., DMIs, SDHIs). Each partner must be used at rates that provide effective disease control independently. [2] [3]

- **Application limitation:** Restrict the number of **trifloxystrobin** applications to **one or two per season** depending on the crop and disease pressure, rotating with non-QoI fungicides for subsequent treatments. [2]
- **Application timing:** Apply early in the disease cycle when pathogen populations are lowest and genetic diversity most limited, as QoIs are most effective against early infection stages. [2]
- **Monitoring and detection:** Implement regular resistance monitoring protocols using molecular assays for target-site mutations or bioassays to detect shifts in sensitivity within pathogen populations. [2]



[Click to download full resolution via product page](#)

*Visualization: Integrated resistance management approach for **trifloxystrobin** use in research and development programs.*

## Compatibility with IPM Programs

**Trifloxystrobin** demonstrates several characteristics that enhance its compatibility with **integrated pest management** frameworks when used appropriately. Its **favorable ecotoxicological profile** toward beneficial arthropods – including predatory mites, parasitic wasps, and ground-dwelling predators – allows preservation of natural enemy communities that contribute to biological control. [3] The compound's **vapor phase**

**activity** enables redistribution to unsprayed surfaces, improving coverage and disease control within dense canopies where spray penetration may be limited. [2] [3]

For optimal IPM integration, researchers should:

- **Time applications** to coincide with early disease development stages while minimizing impact on beneficial insect activity periods
- **Utilize vapor activity** in canopy management by applying during conditions that promote appropriate redistribution (moderate temperatures, adequate humidity)
- **Select tank-mix partners** that preserve beneficial organisms while providing complementary disease control
- **Combine with cultural controls** such as crop rotation, resistant varieties, and sanitation practices to reduce dependency on chemical controls
- **Implement monitoring protocols** for both disease development and beneficial insect populations to make informed treatment decisions

Manufacturer recommendations indicate **trifloxystrobin** is suitable for IPM programs when used as part of a spray program alternating with fungicides having different modes of action. [3] In cereals specifically, **trifloxystrobin** should be used in mixtures with triazoles such as cyproconazole or epoxiconazole, while in fruit and vegetable crops, alternation with different MOA fungicides is essential. [3]

## Experimental Protocols & Methodologies

### Efficacy Trial Design and Implementation

Well-designed efficacy trials are essential for evaluating **trifloxystrobin** performance under controlled conditions. The following protocol provides a framework for generating reliable, reproducible data on disease control and plant health effects:

#### Experimental Setup:

- Utilize **randomized complete block designs** with a minimum of four replications to account for field variability
- Include **positive controls** (standard fungicides), **negative controls** (untreated), and **reference standards** (other strobilurins) for comparative assessment
- Implement **spreader rows** of susceptible cultivars or artificial inoculation to ensure uniform disease pressure

- Maintain **buffer zones** between treatments to prevent cross-contamination via drift or vapor movement

#### Application Parameters:

- Apply using **calibrated equipment** that simulates commercial application conditions (e.g., backpack sprayers with flat-fan nozzles)
- Implement **application timing** based on disease development stages rather than calendar dates
- Use **recommended rates** spanning the label range (e.g., 125-187.5 g ai/ha for cereals, 3.75-7.5 g ai/hL for apples) to establish dose-response relationships
- Include **multiple application timings** (e.g., preventive, curative, eradicant) to characterize activity across infection stages

#### Data Collection:

- Assess **disease severity** using standardized rating scales (e.g., 0-100% leaf area affected) at regular intervals (7, 14, 21 days after application)
- Measure **yield components** (where applicable) including quantity and quality parameters
- Document **phytotoxicity** symptoms using standardized scales (0-100%) at 3, 7, and 14 days after application
- Evaluate **plant health indicators** including chlorophyll content (SPAD meters), normalized difference vegetation index (NDVI), and visual greening effects

## Environmental Fate and Ecotoxicology Studies

Understanding the environmental behavior and non-target impacts of **trifloxystrobin** is critical for sustainable IPM integration. The following methodologies support comprehensive environmental profiling:

#### Soil and Water Persistence Studies:

- Conduct **laboratory dissipation studies** using  $^{14}\text{C}$ -labeled **trifloxystrobin** to track mineralization, formation of bound residues, and metabolite identification
- Determine **soil half-life** ( $\text{DT}_{50}$ ) under controlled conditions ( $20^\circ\text{C}$ , pF 2-3) using three soil types varying in pH, organic matter, and texture
- Evaluate **aqueous photolysis** using simulated sunlight (xenon arc lamp) following OECD Test Guideline 316
- Assess **hydrolytic stability** at pH 4, 7, and 9 following OECD Test Guideline 111

#### Ecotoxicological Assessments:

- Perform **acute toxicity studies** with aquatic organisms (daphnia, algae, fish) following OECD guidelines under GLP conditions
- Conduct **sublethal effect studies** on beneficial arthropods (predatory mites, parasitic wasps) using extended exposure durations
- Implement **mesocosm or semi-field studies** to assess population-level effects under realistic exposure scenarios
- Evaluate **soil microbial community impacts** using phospholipid fatty acid (PLFA) analysis or molecular techniques

## Formulation Compatibility and Tank-Mix Testing

Determining compatibility with other IPM inputs is essential for practical implementation. The following systematic approach assesses physical and biological compatibility:

### Physical Compatibility Testing:

- Prepare **tank-mixtures** at highest recommended concentrations using standard water qualities (varying pH, hardness)
- Conduct **jar tests** with sequential addition of products according to manufacturer instructions (WALFA protocol: Wetters, Agitates, Liquids, Flowables, Agitates)
- Evaluate **physical stability** immediately after mixing and at 0.5, 1, 2, and 4-hour intervals
- Assess for **incompatibility indicators** including separation, sedimentation, flocculation, heat generation, or viscosity changes

### Biological Compatibility Assessment:

- Implement **greenhouse bioassays** using key target pathogens to identify synergistic or antagonistic interactions
- Apply **Colby's method** for evaluating mixture interactions:  $E = X + Y - (XY/100)$ , where E is expected response and X, Y are individual effects
- Conduct **field validation trials** with compatible mixtures identified in laboratory screens
- Evaluate **plant safety** through specialized phytotoxicity assessments under controlled environmental conditions

## Troubleshooting & FAQ

### Common Application Issues and Solutions

Table: Troubleshooting Guide for **Trifloxystrobin** Research Applications

Problem	Possible Causes	Solutions	Preventive Measures
Reduced efficacy	Application timing too late	Apply preventively before infection	Monitor disease development; use forecasting models
	Resistant pathogen populations	Test for sensitivity; rotate MOA	Implement anti-resistance strategies preemptively
	Incomplete coverage	Adjust volume, pressure, nozzle type	Use appropriate adjuvant; verify spray distribution
Phytotoxicity	Tank-mix incompatibility	Conduct jar tests before field use	Follow compatibility testing protocol
	Environmental stress	Avoid application during stress conditions	Monitor temperature, humidity during application
Rapid degradation	High pH spray solution	Buffer to neutral pH	Test water quality; use buffering adjuvants
	UV exposure	Include UV protectants	Apply during evening hours if feasible

## Frequently Asked Technical Questions

**Q: What is the difference between trifloxystrobin and other strobilurin fungicides in terms of plant mobility?**

**A: Trifloxystrobin** exhibits **mesostemic activity** – it strongly adsorbs to the waxy cuticular layer of plants with some penetration below the surface, providing translaminar movement but no true systemic translocation through the vascular system. [3] This differs from azoxystrobin which has xylem-mobile systemic properties, and from kresoxim-methyl which has stronger vapor phase activity. **Trifloxystrobin's** unique mobility pattern combines protectant surface activity with limited curative action through cuticular penetration.

**Q: How does the vapor phase activity of trifloxystrobin influence application methods and efficacy?**

A: The **vapor phase activity** allows **trifloxystrobin** to redistribute from treated to untreated surfaces within the crop canopy, enhancing coverage and disease control in dense foliage. [2] [3] This property means applications can be optimized by:

- Timing applications when moderate temperatures (20-25°C) and adequate humidity promote vapor movement
- Ensuring proper canopy penetration so vapor activity complements rather than replaces good coverage
- Accounting for potential off-target movement in experimental designs with small plots
- Utilizing this capability for disease control in hard-to-spray areas of the canopy

**Q: What are the critical factors for managing resistance to trifloxystrobin in research settings?**

A: Resistance management should focus on:

- **Mandatory mixing** with non-QoI partners, particularly multi-site inhibitors or fungicides with different single-site actions
- **Application limitation** to 1-2 exposures per pathogen cycle
- **Early intervention** strategies before disease establishment
- **Continuous monitoring** for resistance development using molecular markers (G143A mutation) and sensitivity bioassays
- **Programmatic approaches** that rotate modes of action throughout the season [2]

**Q: What specific considerations apply to trifloxystrobin use in aquatic environments or near water bodies?**

A: Due to its **high toxicity to aquatic organisms** (fish  $LC_{50} = 0.015$  mg/L, daphnia  $LC_{50} = 0.016$  mg/L), researchers must implement strict precautions: [1] [3]

- Maintain appropriate **buffer zones** (typically 15-30 meters) from water bodies
- Avoid application during conditions promoting drift (high winds, temperature inversions)
- Prevent direct contamination of waterways through runoff or spray drift
- Consider alternative fungicides with lower aquatic toxicity when working in riparian areas
- Note that while highly toxic in laboratory settings, the compound rapidly dissipates in aquatic environments (aqueous photolysis  $DT_{50} = 31.5$  hours)

## Conclusion

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Trifloxystrobin (Ref: CGA 279202) - AERU [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]
2. Fungicide Modes of Action - Bayer Crop Science [[cropscience.bayer.us](http://cropscience.bayer.us)]
3. 肟菌酯 methyl (αE)-α-(methoxyimino)... Trifloxystrobin [[agropages.com](http://agropages.com)]
4. Trifloxystrobin - Active Ingredient Page - Chemical Warehouse [[chemicalwarehouse.com](http://chemicalwarehouse.com)]

To cite this document: Smolecule. [Technical Support Center: Trifloxystrobin Compatibility in Integrated Pest Management]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545845#trifloxystrobin-compatibility-integrated-pest-management>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)